

Noricaritin CAS number and molecular weight

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An In-depth Technical Guide to Noricaritin

For researchers, scientists, and professionals in drug development, this document provides a comprehensive overview of **Noricaritin**, a flavonoid of significant interest. This guide details its chemical properties, and known biological activities, and outlines key experimental methodologies.

Core Properties of Noricaritin

Noricaritin is a natural flavonoid compound.[1][2] It is chemically classified as a flavonoid.[2][3] [4]



Property	Value	Source
CAS Number	5240-95-9	[1][2][3][4][5][6]
Molecular Formula	C20H20O7	[3][4][7]
Molecular Weight	372.37 g/mol	[1][2][3]
Alternate Molecular Weight	372.4 g/mol	[4]
Alternate Molecular Weight	372.373 g/mol	[7]
Appearance	Yellow powder	[2][3][7]
Purity	>98%	[3][4][5]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
Storage	Desiccate at -20°C	[2]

Synonyms:

- 3,4',5,7-Tetrahydroxy-8-(3-hydroxy-3-methylbutyl)flavone[3][7]
- 3,5,7-Trihydroxy-8-(3-hydroxy-3-methylbutyl)-2-(4-hydroxyphenyl)-4H-1-benzopyran-4-one[3]
 [4][7]

Experimental Protocols

Preparation of Stock Solutions:

A common method for preparing **Noricaritin** for in-vitro and in-vivo experiments involves creating a stock solution in Dimethyl Sulfoxide (DMSO). For instance, a 10 mM stock solution can be prepared in DMSO.[1]

For animal studies, a suspended solution can be prepared. One such protocol to achieve a concentration of 2.08 mg/mL is as follows:

• Prepare a 20.8 mg/mL stock solution of Noricaritin in DMSO.



- Take 100 μL of the DMSO stock solution and add it to 400 μL of PEG300, mixing thoroughly.
- Add 50 µL of Tween-80 and mix again.
- Finally, add 450 μL of Saline to bring the total volume to 1 mL.

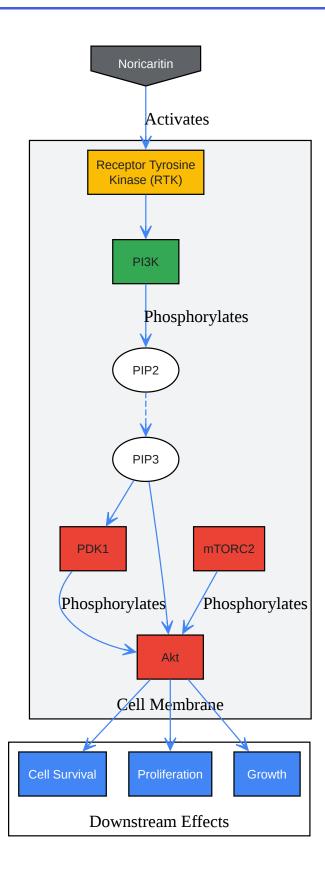
This suspended solution is suitable for both oral and intraperitoneal injections.[1]

Biological Activity and Signaling Pathways

Noricaritin has been investigated for its potential therapeutic effects. For instance, it is a component of plants that have been studied for their role in activating PI3K-Akt signaling.

Below is a simplified representation of a generic PI3K-Akt signaling pathway, which can be influenced by compounds like **Noricaritin**.





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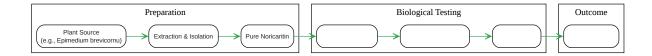
Simplified PI3K-Akt Signaling Pathway



This diagram illustrates a potential mechanism where an external ligand like **Noricaritin** could activate a Receptor Tyrosine Kinase (RTK), initiating a cascade involving PI3K and Akt, ultimately leading to downstream cellular responses such as cell survival, proliferation, and growth.

Experimental Workflow: Compound Screening

The following diagram outlines a typical workflow for screening natural compounds like **Noricaritin** for biological activity.



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Workflow for Natural Compound Screening

This workflow begins with the extraction and isolation of **Noricaritin** from its natural source. The pure compound then undergoes a series of in vitro and in vivo tests to determine its biological effects. The resulting data is analyzed to identify its potential as a lead compound for further drug development.

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